

Personal protective equipment for handling CTX-0294885 hydrochloride

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Compound of Interest

Compound Name: CTX-0294885 hydrochloride

Cat. No.: B1150419

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Essential Safety and Handling Guide for CTX-0294885 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **CTX-0294885 hydrochloride**, a potent, broad-spectrum kinase inhibitor. Given the absence of a publicly available, detailed Safety Data Sheet (SDS) for this specific compound, the following guidance is based on best practices for handling potent, research-grade kinase inhibitors and chemical hydrochloride salts. It is imperative to treat this compound as potentially hazardous and to exercise extreme caution in all handling and disposal procedures.

Immediate Safety and Personal Protective Equipment (PPE)

A multi-layered approach to Personal Protective Equipment (PPE) is mandatory when working with **CTX-0294885 hydrochloride** to minimize exposure risk. The required level of PPE varies depending on the specific laboratory activity.

Laboratory Activity	Recommended Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	- Respirator: NIOSH-approved N95 or higher-rated respirator. - Gloves: Double-gloving with nitrile gloves. - Eye Protection: Chemical splash goggles. - Lab Coat: Disposable or dedicated lab coat. - Ventilation: Certified chemical fume hood or powder containment hood.
Solution Preparation and Handling	- Gloves: Double-gloving with nitrile gloves. - Eye Protection: Chemical splash goggles. - Lab Coat: Standard laboratory coat. - Ventilation: Chemical fume hood.
In Vitro and Cell-Based Assays	- Gloves: Nitrile gloves. - Eye Protection: Safety glasses with side shields. - Lab Coat: Standard laboratory coat. - Containment: Class II biological safety cabinet for cell culture work.
Waste Disposal	- Gloves: Heavy-duty nitrile or butyl rubber gloves. - Eye Protection: Chemical splash goggles. - Lab Coat: Standard laboratory coat.

Quantitative Data Summary

Due to the lack of a specific Safety Data Sheet, a comprehensive table of quantitative data for **CTX-0294885 hydrochloride** cannot be provided. The following table includes available information and general data for similar chemical classes as a reference.

Property	Value	Source/Comment
CAS Number	2319590-02-6	MedChemExpress
Molecular Formula	C ₂₂ H ₂₄ ClN ₇ O · xHCl	Based on free base
Molecular Weight	437.93 g/mol (free base)	Cayman Chemical[1]
Appearance	Solid powder	General knowledge
Solubility	Soluble in DMSO	MedChemExpress, Selleck Chemicals
Occupational Exposure Limit (OEL)	Not established	As a precaution, handle as a potent compound with a low OEL.
NFPA 704 Rating	Not available	Assume moderate health hazard.

Operational and Disposal Plans

A clear and structured operational plan is essential for the safe management of **CTX-0294885 hydrochloride** from receipt to disposal.

Step-by-Step Handling Protocol

- Receiving and Storage:
 - Upon receipt, visually inspect the container for any damage or leaks.
 - Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials. Recommended storage is at -20°C for long-term stability.
 - The container should be clearly labeled with the compound name, CAS number, and hazard warnings.
- Preparation of Stock Solutions:
 - All handling of the solid compound must be performed in a certified chemical fume hood.

- Wear the appropriate PPE as detailed in the table above.
- Use a dedicated, calibrated balance for weighing.
- Slowly add the solvent (e.g., DMSO) to the solid to avoid generating dust.
- Ensure the solution is fully dissolved before use.
- Experimental Use:
 - Conduct all experiments involving **CTX-0294885 hydrochloride** in a designated and clearly marked area.
 - Use dedicated labware and equipment where possible. If not feasible, thoroughly decontaminate all equipment after use.
 - Avoid skin and eye contact. In case of accidental contact, follow the first aid measures outlined below.
 - Wash hands thoroughly with soap and water after handling the compound, even when gloves have been worn.

Disposal Plan

Proper disposal of **CTX-0294885 hydrochloride** and associated waste is critical to prevent environmental contamination and ensure laboratory safety.

- Waste Segregation:
 - All materials that have come into contact with the compound (e.g., pipette tips, gloves, empty vials, contaminated labware) must be collected as hazardous chemical waste.
 - Use a designated, leak-proof, and clearly labeled hazardous waste container.
- Decontamination of Labware:
 - Reusable glassware and equipment should be decontaminated by rinsing with an appropriate solvent, followed by a thorough wash with detergent and water. The initial

solvent rinse should be collected as hazardous waste.

- Disposal of Unused Compound and Solutions:
 - Unused solid compound and solutions must be disposed of as hazardous chemical waste.
 - For hydrochloride salts, neutralization with a weak base (e.g., sodium bicarbonate) may be a viable pre-treatment step, but this should only be performed by trained personnel and in accordance with institutional and local regulations.
 - Never dispose of untreated **CTX-0294885 hydrochloride** down the drain.
 - Follow all institutional, local, and national regulations for hazardous waste disposal.

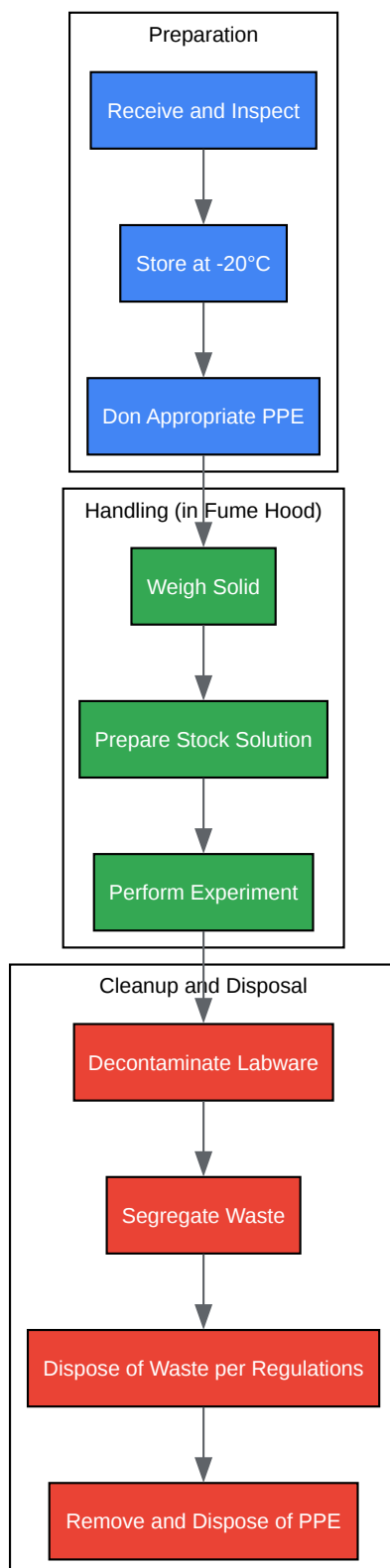
First Aid Measures

In the event of exposure, immediate action is crucial.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.
- Inhalation: Move the exposed individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Wash out mouth with water, provided the person is conscious. Seek immediate medical attention.

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **CTX-0294885 hydrochloride**.



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Caption: Workflow for the safe handling of **CTX-0294885 hydrochloride**.

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References

- 1. caymanchem.com [caymanchem.com]
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